

Application Notes and Protocols for the Continuous Dyeing of Vat Red 10

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Compound of Interest

Compound Name: Vat Red 10

Cat. No.: B1668950

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the continuous dyeing of cellulosic substrates, such as 100% cotton, with **Vat Red 10**. The information is intended to guide researchers and scientists in establishing a reproducible and high-quality dyeing process.

Introduction

Vat Red 10 (C.I. 67000) is an anthraquinone vat dye known for its excellent fastness properties on cellulosic fibers.^{[1][2][3]} Its vibrant bluish-red shade and high resistance to washing, light, and chemical treatments make it a suitable choice for textiles requiring high durability.^{[1][4]} Continuous dyeing processes, such as the pad-dry-pad-steam (PDPS) method, offer an efficient and economical approach for dyeing large yardages of fabric with uniform color.

This document outlines the experimental setup, a detailed protocol for the continuous dyeing of 100% cotton with **Vat Red 10**, and the necessary quality control parameters to achieve consistent and high-quality results.

Materials and Reagents

Substrate:

- 100% Woven Cotton Fabric (desized, scoured, and bleached)

Dyes and Chemicals:

- **Vat Red 10** (e.g., Bezathren Red FBB)
- Dispersing Agent
- Wetting Agent
- Anti-migrating Agent
- Sodium Hydroxide (Caustic Soda)
- Sodium Hydrosulfite (Reducing Agent)
- Hydrogen Peroxide (Oxidizing Agent)
- Anionic Soaping Agent
- Acetic Acid

Equipment

- Continuous Dyeing Range consisting of:
 - Padding Mangle
 - Infrared (IR) Pre-dryer
 - Hot Flue Dryer
 - Chemical Padder
 - Steamer
 - Washing and Soaping Baths
 - Drying Cylinders
- Laboratory balance

- Beakers and graduated cylinders
- Stirrer
- pH meter
- Spectrophotometer for color measurement
- Lightfastness tester
- Washing fastness tester

Experimental Protocols

Preparation of Dye Dispersion (Padding Liquor)

- Weigh the required amount of **Vat Red 10** dye powder.
- Prepare a paste with a small amount of dispersing agent and cold water.
- Add the paste to the required volume of water in the padding trough, which contains the wetting agent and anti-migrating agent, under constant stirring.
- Ensure the dispersion is homogeneous before starting the padding process.

Continuous Dyeing Process: Pad-Dry-Pad-Steam (PDPS)

The continuous dyeing process for **Vat Red 10** on cotton fabric involves several sequential steps:

- **Padding:** The prepared cotton fabric is passed through the padding mangle containing the **Vat Red 10** dispersion. The padder pressure is adjusted to ensure a uniform pickup of the dye liquor.
- **Drying:** The padded fabric is then passed through an infrared (IR) pre-dryer followed by a hot flue dryer to remove moisture.
- **Chemical Padding:** The dried fabric is then passed through a chemical padder containing an alkaline reducing solution of sodium hydroxide and sodium hydrosulfite. This step converts

the insoluble vat dye into its water-soluble leuco form.

- **Steaming:** The fabric immediately enters a steamer where, in a controlled temperature and steam environment, the leuco-vat dye penetrates and fixes onto the cellulosic fibers.
- **Oxidation:** After steaming, the fabric is passed through a series of washing baths. The first few baths are for rinsing, followed by an oxidation bath containing hydrogen peroxide. This step converts the soluble leuco form of the dye back to its original insoluble pigment form within the fiber.
- **Soaping:** The fabric is then subjected to a soaping treatment at a high temperature with an anionic detergent. This step removes any unfixed surface dye particles and helps to develop the true shade and improve fastness properties.
- **Final Washing and Drying:** The fabric is thoroughly rinsed with hot and cold water, neutralized with a weak solution of acetic acid, and finally dried over drying cylinders.

Data Presentation

Recommended Process Parameters

Parameter	Value	Unit
Machine Speed	40	m/min
Padder Pressure	20-30-20	N/mm
IR Pre-dryer Temperature	120	°C
Hot Flue Dryer Temperature	110-140	°C
Steamer Temperature	101-102	°C
Steaming Time	1.5	min
Oxidation Bath Temperature	50-60	°C
Soaping Bath Temperature	90-95	°C
Final Drying Temperature	110-120	°C

Standard Recipe for Medium Red Shade

Component	Concentration	Unit
Padding Liquor		
Vat Red 10 (as commercial product)	20-40	g/L
Dispersing Agent	2-3	g/L
Wetting Agent	1-2	g/L
Anti-migrating Agent	10-15	g/L
Chemical Padding Liquor		
Sodium Hydroxide (50%)	80-100	mL/L
Sodium Hydrosulfite	40-50	g/L
Oxidation Bath		
Hydrogen Peroxide (35%)	5-10	mL/L
Soaping Bath		
Anionic Soaping Agent	2-3	g/L
Neutralization Bath		
Acetic Acid (60%)	0.5-1	mL/L

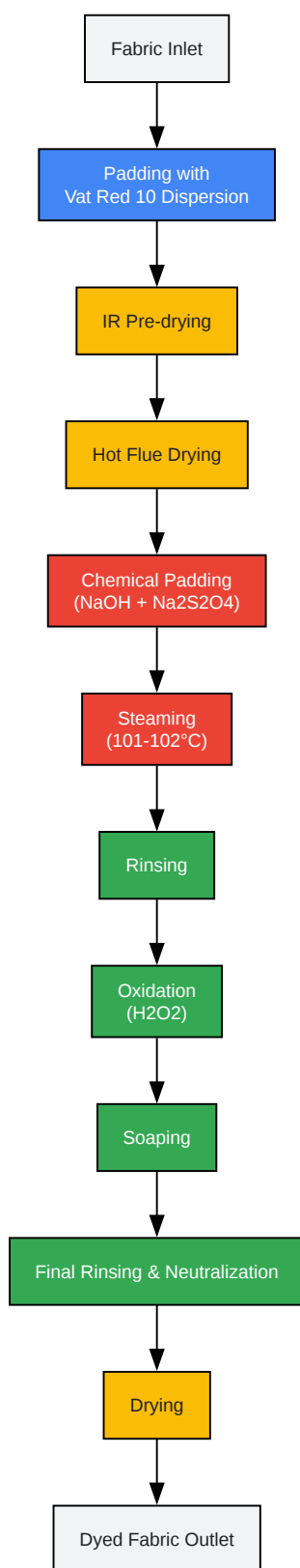
Note: The exact concentrations may need to be adjusted based on the specific depth of shade required and the efficiency of the machinery.

Expected Quality Control Results

Fastness Test	Standard	Expected Rating
Light Fastness	ISO 105-B02	6-7
Washing Fastness (Shade Change)	ISO 105-C06	4-5
Washing Fastness (Staining on Cotton)	ISO 105-C06	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4
Rubbing Fastness (Wet)	ISO 105-X12	3
Chlorine Bleach Fastness	ISO 105-N01	4-5

Visualizations

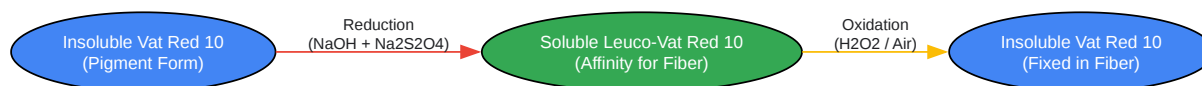
Experimental Workflow



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Caption: Continuous Pad-Steam Dyeing Workflow.

Logical Relationship of Vat Dyeing Chemistry



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Caption: Chemical Transformation of **Vat Red 10**.

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References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. sdinternational.com [sdinternational.com]
- 3. tkechemical.com [tkechemical.com]
- 4. Low Price Vat Red 10 Suppliers, Manufacturers, Factory - Fucai Chem [colorfuldyes.com]
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